

key physical and chemical characteristics of tert-Butyl octaneperoxoate

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Compound of Interest

Compound Name: *tert-Butyl octaneperoxoate*

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An In-depth Technical Guide to tert-Butyl Peroxy-2-ethylhexanoate

Audience: Researchers, scientists, and drug development professionals.

This guide provides a comprehensive overview of the core physical and chemical characteristics of tert-Butyl peroxy-2-ethylhexanoate, also known as **tert-Butyl octaneperoxoate**. It includes key data, experimental protocols, and visualizations of its chemical behavior and analysis.

Core Physical and Chemical Properties

tert-Butyl peroxy-2-ethylhexanoate (TBPO) is an organic peroxide widely utilized as a radical initiator in various polymerization processes.^{[1][2]} Its utility stems from the thermally labile peroxide bond that undergoes homolytic cleavage to generate free radicals.^[3]

Table 1: Physical Properties of tert-Butyl Peroxy-2-ethylhexanoate

Property	Value	Source
Appearance	Colorless liquid	[4][5]
Molecular Formula	C ₁₂ H ₂₄ O ₃	[5][6]
Molecular Weight	216.3 g/mol	[6]
Density	0.89 g/cm ³	[6]
Melting Point	Approx. -30°C	[6]
Boiling Point	Approx. 248.9°C (predicted)	[6]
Vapor Pressure	2 Pa at 20°C	[4]
Water Solubility	46.3 mg/L at 20°C	[4]

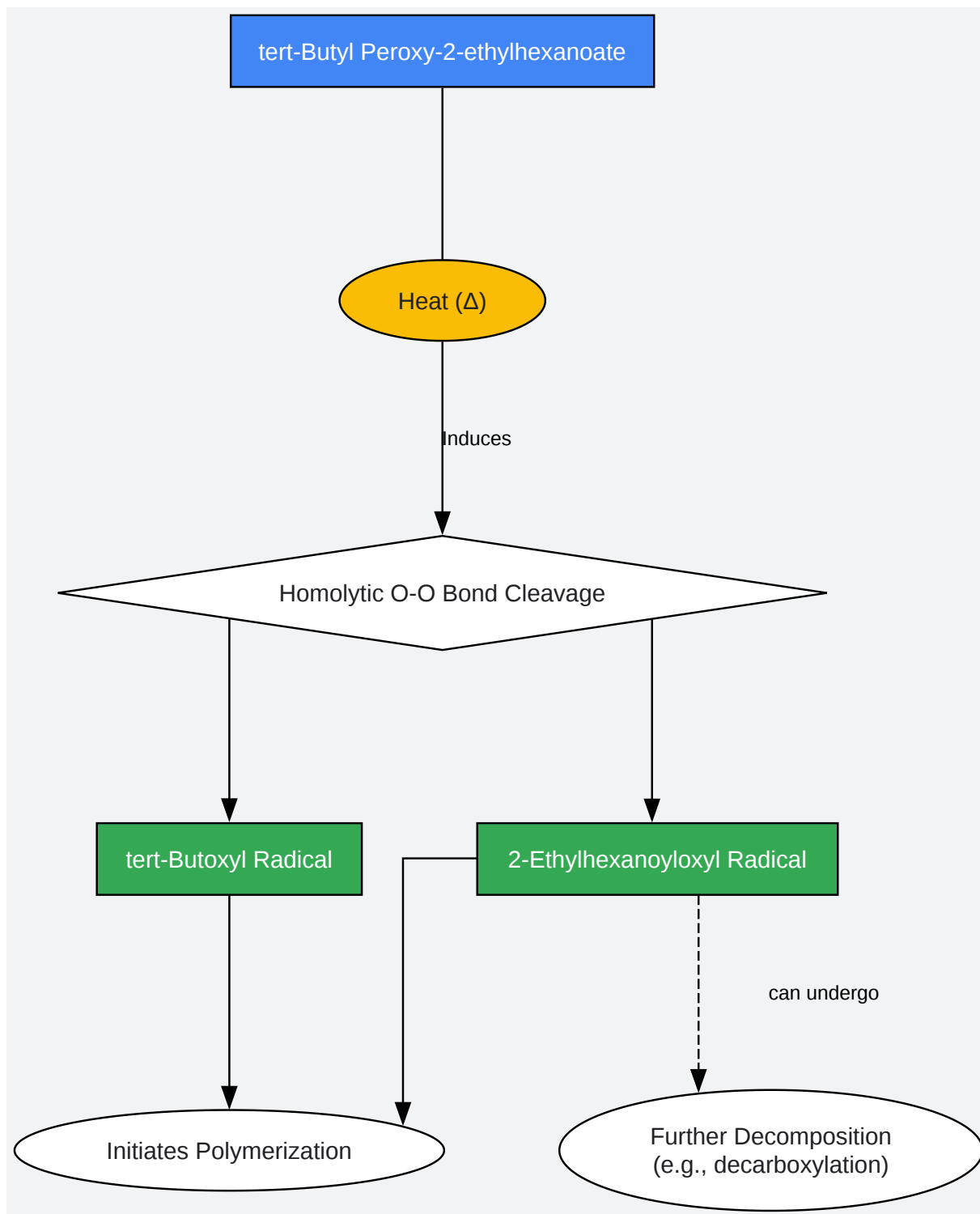
Table 2: Chemical and Safety Properties of tert-Butyl Peroxy-2-ethylhexanoate

Property	Value/Description	Source
CAS Number	3006-82-4	[6]
Common Synonyms	tert-Butyl octaneperoxoate, Trigonox 21, TBPO	[3][4]
Half-Life	10.0 hours at 72°C (in benzene)	[4][5]
Primary Use	Polymerization initiator, Curing agent	[1][4]
Key Hazard	Thermally unstable; can undergo exothermic self- accelerating decomposition.[1] Sensitive to temperature rises and contamination.[4][5]	
Classification	Organic Peroxide, Type C	[1]

Chemical Reactivity and Decomposition

The fundamental chemical characteristic of tert-Butyl peroxy-2-ethylhexanoate is the weak oxygen-oxygen single bond within the peroxy group (-O-O-).^[3] This bond is susceptible to homolytic cleavage when heated, initiating a cascade of radical reactions.^[3] This property is central to its application as a polymerization initiator.^[3]

The primary decomposition step involves the breaking of the O-O bond to form a tert-butoxyl radical and a 2-ethylhexanoyloxyl radical. These highly reactive species can then initiate polymer chains or undergo further reactions.



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Caption: Thermal decomposition pathway of tert-Butyl Peroxy-2-ethylhexanoate.

Experimental Protocols

A. Synthesis of tert-Butyl Peroxy-2-ethylhexanoate

A common method for synthesizing tert-Butyl peroxy-2-ethylhexanoate involves the reaction of tert-butyl hydroperoxide (TBHP) with 2-ethylhexanoyl chloride in a biphasic system.^[7]

Methodology:

- **Deprotonation:** tert-Butyl hydroperoxide is deprotonated in an aqueous phase using a base, such as sodium hydroxide (NaOH), to form the sodium salt of TBHP.^[7] This is a slightly exothermic reaction.^[7]
- **Interfacial Reaction:** The resulting alkali salt of TBHP then reacts with 2-ethylhexanoyl chloride, which is present in an organic phase.^[7]
- **Product Formation:** This reaction yields tert-Butyl peroxy-2-ethylhexanoate and a chloride salt (e.g., NaCl).^[7]
- **Separation and Purification:** The organic phase containing the product is separated from the aqueous phase. It can then be washed and dried to yield the purified product.

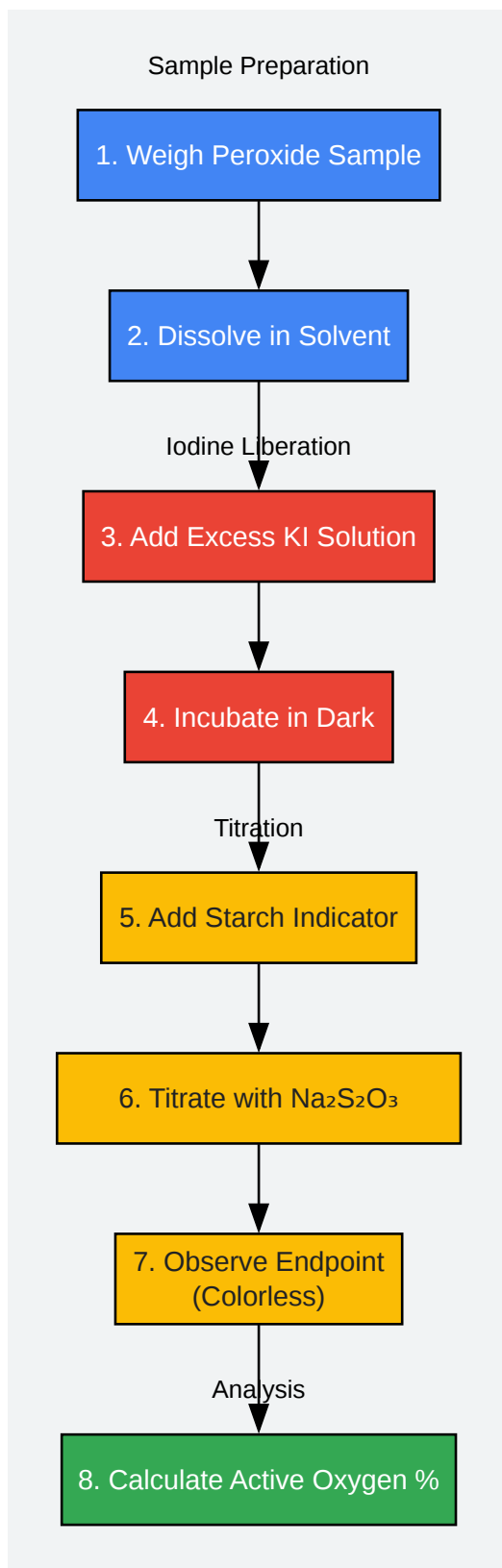
B. Analysis Protocol: Iodometric Titration for Peroxide Content

The concentration of active oxygen in a peroxide sample is a critical measure of its purity and reactivity. A standard method for this determination is iodometric titration. While the specific linked protocol is for a related compound, the principle is broadly applicable to organic peroxides.

Methodology:

- **Sample Preparation:** A precisely weighed sample of the peroxide is dissolved in a suitable solvent mixture (e.g., acetic acid and chloroform or isopropanol).
- **Reaction with Iodide:** An excess of potassium iodide (KI) or sodium iodide (NaI) is added to the solution. The peroxide oxidizes the iodide ions (I^-) to iodine (I_2). The solution is typically kept in the dark to prevent photo-induced side reactions.

- Titration: The liberated iodine is then titrated with a standardized solution of sodium thiosulfate ($\text{Na}_2\text{S}_2\text{O}_3$) using a starch indicator.
- Endpoint Determination: The endpoint is reached when the blue/black color of the starch-iodine complex disappears, indicating that all the iodine has been reduced back to iodide by the thiosulfate.
- Calculation: The active oxygen content is calculated based on the volume of titrant used, its concentration, and the initial mass of the peroxide sample.



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Caption: Experimental workflow for iodometric titration of a peroxide sample.

Key Applications

Due to its effectiveness as a radical source at moderate temperatures, tert-Butyl peroxy-2-ethylhexanoate is primarily used in the chemical industry for:

- **Polymerization Initiation:** It serves as an initiator for the (co)polymerization of various monomers, including ethylene, styrene, acrylonitrile, and (meth)acrylates.[\[4\]](#)
- **High-Pressure Ethylene Polymerization:** It is used in both autoclave and tubular processes for producing low-density polyethylene (LDPE), often in combination with other peroxides.[\[3\]](#)
[\[4\]](#)
- **Curing Agent:** It is employed as a curing agent for unsaturated polyester resins.[\[1\]](#)[\[4\]](#)
- **Acrylic Resin Synthesis:** It helps achieve low residual monomer levels in the production of acrylic polymers.[\[3\]](#)

Safety and Handling

Organic peroxides like tert-Butyl peroxy-2-ethylhexanoate are hazardous materials that require careful handling.

- **Thermal Sensitivity:** The compound is sensitive to heat and can decompose violently above its "Control Temperature".[\[4\]](#)[\[5\]](#) It should be stored at low temperatures (below 10°C is recommended) and away from heat sources.[\[5\]](#)[\[8\]](#)
- **Contamination:** Contamination can also trigger decomposition.[\[5\]](#)
- **Fire Hazard:** It is considered a fire hazard and may cause a fire upon heating.[\[4\]](#)[\[9\]](#)
- **Personal Protective Equipment (PPE):** Appropriate PPE, including gloves, and eye/face protection, should be worn when handling this substance.[\[9\]](#)
- **Environmental Hazard:** The substance is considered very toxic to aquatic organisms.[\[1\]](#)[\[4\]](#) However, it is also classified as inherently biodegradable.[\[1\]](#)[\[4\]](#)

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